

# Dehydroindapamide CAS number and chemical synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dehydroindapamide

Cat. No.: B195223

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## Dehydroindapamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dehydroindapamide**, focusing on its chemical identity, synthesis, and role as a primary metabolite of the antihypertensive drug Indapamide.

## Chemical Identity

**Dehydroindapamide** is the indole form of Indapamide and a principal metabolite detected in human blood following the administration of Indapamide.<sup>[1][2]</sup> Its formation is a key aspect of Indapamide's biotransformation.

**Table 1: Chemical Identifiers for Dehydroindapamide**

Identifier	Value	Source(s)
CAS Number	63968-75-2	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>16</sub> H <sub>14</sub> ClN <sub>3</sub> O <sub>3</sub> S	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	363.82 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	4-chloro-N-(2-methyl-1H-indol-1-yl)-3-sulfamoylbenzamide	<a href="#">[5]</a>

**Table 2: Chemical Synonyms for Dehydroindapamide**

Synonym	Source(s)
4-chloro-N-(2-methyl-1H-indol-1-yl)-3-sulfamoylbenzamide	<a href="#">[5]</a>
BRN 4567208	<a href="#">[5]</a>
UNII-AZ0ETT16DT	<a href="#">[5]</a>
Indapamide EP Impurity B	<a href="#">[2]</a>
Indapamide USP Related Compound A	<a href="#">[2]</a> <a href="#">[7]</a>
4-Chloro-N-(2-methyl-1-indolyl)-3-sulfamoylbenzamide	<a href="#">[5]</a>
4-Chloro-3-sulfamoyl-N-(2-methyl-1H-indol-1-yl)benzamide	<a href="#">[5]</a>

## Synthesis and Experimental Protocols

**Dehydroindapamide** can be synthesized in the laboratory through the oxidation of Indapamide. This process is crucial for producing a standard for analytical and research purposes.[\[1\]](#)

### Experimental Protocol: Synthesis of Dehydroindapamide via Manganese Dioxide (MnO<sub>2</sub>) Oxidation

This protocol is adapted from a published method for the laboratory-scale synthesis of **Dehydroindapamide**.[\[1\]](#)

Materials:

- Indapamide (200 mg)
- Manganese Dioxide (MnO<sub>2</sub>) (1 g)

- Acetone (30 ml)
- Celite
- Darco (activated carbon)

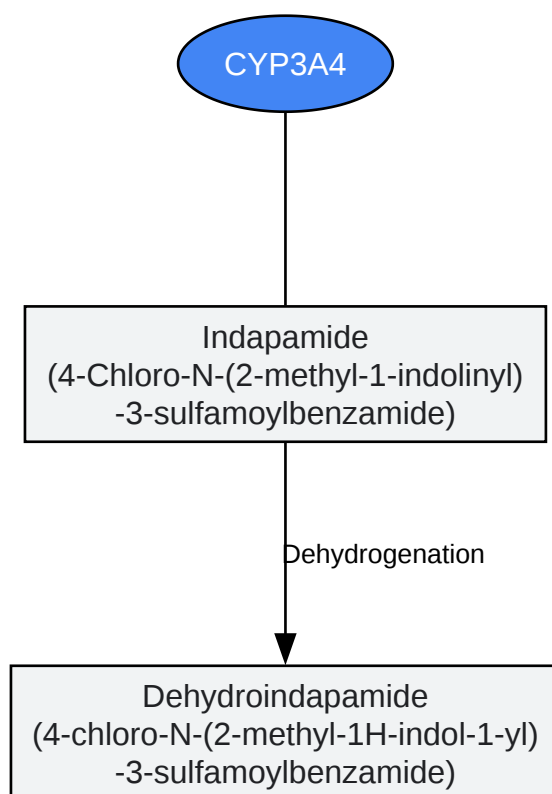
Procedure:

- Add 1 g of MnO<sub>2</sub> to a solution of 200 mg of Indapamide in 30 ml of acetone.
- Stir the mixture at room temperature for 2 hours.
- Filter the mixture over a plug of Celite (approximately 2 g) and Darco (200 mg).
- Rinse the filter cake with one volume of acetone.
- The resulting filtrate contains the synthesized **Dehydroindapamide**.

Confirmation: The product can be confirmed by proton and <sup>13</sup>C NMR. The <sup>1</sup>H NMR spectrum of **Dehydroindapamide** will show the absence of the signals for the single proton at C-2 and the two protons at C-3 of Indapamide, and the appearance of a new singlet at approximately 6.34 ppm.<sup>[1][8]</sup>

## Metabolic Pathway

**Dehydroindapamide** is a significant metabolite of Indapamide, formed through a dehydrogenation pathway catalyzed by cytochrome P450 enzymes, with CYP3A4 being the primary enzyme responsible.<sup>[1][2][9]</sup> This metabolic conversion involves the aromatization of the indoline ring of Indapamide to an indole ring.<sup>[1][2]</sup>



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Metabolic conversion of Indapamide to **Dehydroindapamide**.

## Role in Drug Metabolism and Research

The formation of **Dehydroindapamide** is a critical step in the metabolism of Indapamide.[1] Understanding this pathway is essential for comprehending the overall pharmacokinetic and pharmacodynamic profile of Indapamide. The availability of a synthetic standard for **Dehydroindapamide** allows for the quantitative measurement of the Indapamide turnover rate by CYP3A4.[4] This is particularly important in drug development for assessing potential drug-drug interactions and in clinical settings for understanding variability in patient response to Indapamide. While 5-hydroxyindapamide, another major metabolite, has shown antioxidant activity, the antihypertensive activity of **Dehydroindapamide** is not as well characterized.[1] Further research into the pharmacological effects of **Dehydroindapamide** could provide deeper insights into the therapeutic actions of its parent compound, Indapamide.

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)